

In-Depth Technical Guide: Safety Data Sheet for Monoolein-d5

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Compound of Interest

Compound Name: Monoolein-d5

Cat. No.: B587898

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Disclaimer: No specific Safety Data Sheet (SDS) for **Monoolein-d5** is publicly available. This guide is based on the SDS for its non-deuterated counterpart, Monoolein, as the safety and handling considerations are expected to be largely similar. Deuteration is not anticipated to significantly alter the macroscopic chemical hazards of the molecule.

This technical guide provides comprehensive safety and handling information for **Monoolein-d5**, a deuterated lipid of significant interest to researchers, scientists, and drug development professionals. Its applications span various fields, including drug delivery, emulsion stabilization, and protein crystallization.^{[1][2]}

Product Identification and Properties

Monoolein-d5 is a deuterated version of monoolein, a monoacylglycerol. The deuteration is typically on the glycerol backbone.

Property	Value	Source
Synonyms	α -Monoolein-d5, 9-Octadecenoic acid (9Z)-, 2,3-dihydroxypropyl-1,1,2,3,3-d5 ester	[3]
CAS Number	565183-24-6	[3]
Molecular Formula	C ₂₁ D ₅ H ₃₅ O ₄	[3]
Molecular Weight	361.57 g/mol	[3]
Appearance	Not explicitly available for monoolein-d5. Monoolein is a viscous liquid or semi-solid.	
Solubility	Not explicitly available for monoolein-d5. Monoolein is practically insoluble in water.	[4]

Hazard Identification and Toxicology

Based on the data for monoolein, **Monoolein-d5** is not classified as a hazardous substance.[4]
[5]

Hazard Category	Classification	Notes
Acute Toxicity	Not classified as acutely toxic. [4]	Ingestion of large amounts may cause nausea and vomiting.[4]
Skin Corrosion/Irritation	Not classified as an irritant.	May cause minor irritation for susceptible individuals.[4]
Eye Damage/Irritation	Not classified as an irritant.	May cause eye irritation.[5]
Carcinogenicity	No carcinogenic effects have been reported for monoolein. [4]	No component is identified as a probable, possible, or confirmed human carcinogen by IARC.[5]
Mutagenicity	No mutagenic effects have been reported for monoolein. [4]	
Reproductive Toxicity	No reproductive toxic effects have been reported for monoolein.[4]	

To the best of current knowledge, the chemical, physical, and toxicological properties of monoolein have not been thoroughly investigated.[5][6]

First-Aid Measures

Standard first-aid measures are recommended in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.[5][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[7]

Handling, Storage, and Stability

Proper handling and storage are crucial for maintaining the integrity of deuterated lipids like **Monoolein-d5**.

Aspect	Recommendation
Handling	Avoid contact with skin and eyes.[4] Use in a well-ventilated area. The usual precautions for handling chemicals should be observed.[4]
Storage	Store in a cool, dry, and well-ventilated area.[4] For deuterated lipids, storage at or below -16°C is recommended for long-term stability.[8] For solutions in organic solvents, store at -20°C ± 4°C under an inert atmosphere (e.g., argon or nitrogen).[8]
Stability	The product is stable under normal storage and handling conditions.[4] Avoid contact with strong oxidizing agents.[5]
Special Precautions for Deuterated Lipids	To prevent condensation, which can lead to degradation, allow the container to warm to room temperature before opening.[8] Unsaturated lipids are hygroscopic and should be dissolved in a suitable organic solvent for storage.[8]

Experimental Protocols

Deuterated monoolein is instrumental in structural biology, particularly in neutron scattering studies of membrane proteins.[1]

Preparation of Lipidic Cubic Phase (LCP) for Protein Crystallization

This protocol describes the formation of a lipidic cubic phase (LCP) using monoolein, a common application for its deuterated form.

Materials:

- Monoolein (or **Monoolein-d5**)

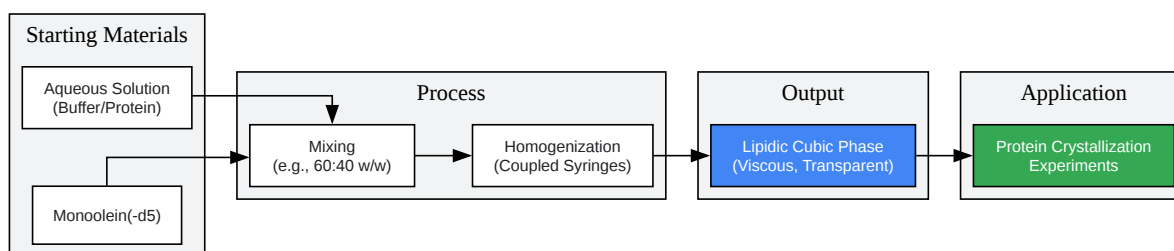
- Aqueous solution (e.g., buffer or protein solution)

Procedure:

- Mixing: Combine monoolein with the aqueous solution. A common ratio is approximately 60:40 (w/w) lipid to aqueous phase.
- Homogenization: The mixture is typically homogenized using two coupled syringes to ensure a uniform, transparent, and highly viscous material.
- Dispensing: The resulting LCP can be dispensed in small volumes (e.g., nanoliters) for crystallization experiments.
- Protein Incorporation: A solution of the detergent-solubilized membrane protein is then mixed with the LCP.[9]

Visualizations

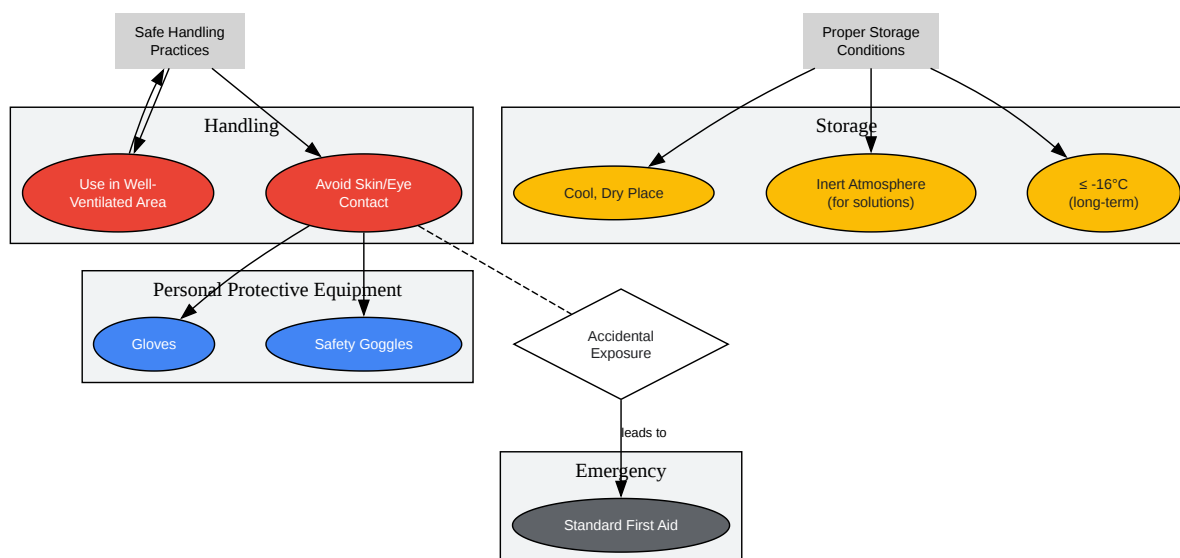
Experimental Workflow for LCP Formation



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Caption: Workflow for the formation of a Lipidic Cubic Phase (LCP) using monoolein.

Logical Relationship of Safety Precautions



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Caption: Interrelationship of safety precautions for handling and storing **Monoolein-d5**.

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